

# Physical and chemical properties of Paeonilactone B

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## Compound of Interest

Compound Name: Paeonilactone B

Cat. No.: B15591470

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## Paeonilactone B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Paeonilactone B** is a monoterpene lactone isolated from the roots of *Paeonia lactiflora*, a plant with a long history of use in traditional Chinese medicine. This document provides an in-depth overview of the physical, chemical, and biological properties of **Paeonilactone B**, with a focus on its neuroprotective effects. Detailed experimental protocols for its isolation, synthesis, and in vitro analysis are also presented to support further research and development.

### Physical and Chemical Properties

**Paeonilactone B** is a white powder with a defined molecular structure. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molecular Weight	196.20 g/mol	[1]
CAS Number	98751-78-1	[1]
IUPAC Name	(3aR,6S,7aR)-6-hydroxy-6-methyl-3-methylidene-3a,4,7,7a-tetrahydro-1-benzofuran-2,5-dione	[1]
Melting Point	88-89 °C	
Boiling Point	417.4 ± 45.0 °C at 760 mmHg	
Density	1.3 ± 0.1 g/cm <sup>3</sup>	
Flash Point	171.5 ± 22.2 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Appearance	White powder	

## Spectroscopic Data

Mass Spectrometry: The mass spectrum of **Paenilactone B** shows a precursor ion ([M-H]<sup>-</sup>) at m/z 195.[1] The top five fragmentation peaks are observed at m/z 177, 149, 137, 87, and 59. [1]

Infrared (IR) Spectroscopy: While a detailed spectrum with all peaks is not readily available in the literature, characteristic absorption bands for lactones would be expected. The IR spectrum of a related compound shows absorptions at 3023, 2884, 2216, 1594, 1538, 1487, 1447, 1411, 1375, 1240, 1220, 1142, 1068, 990, 926, 880, 820, 768, 687, 546, and 508 cm<sup>-1</sup>. [2]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed <sup>1</sup>H and <sup>13</sup>C NMR data with specific chemical shift assignments for **Paenilactone B** are not consistently reported across

publicly available literature. A comprehensive analysis would be required for unambiguous structural elucidation.

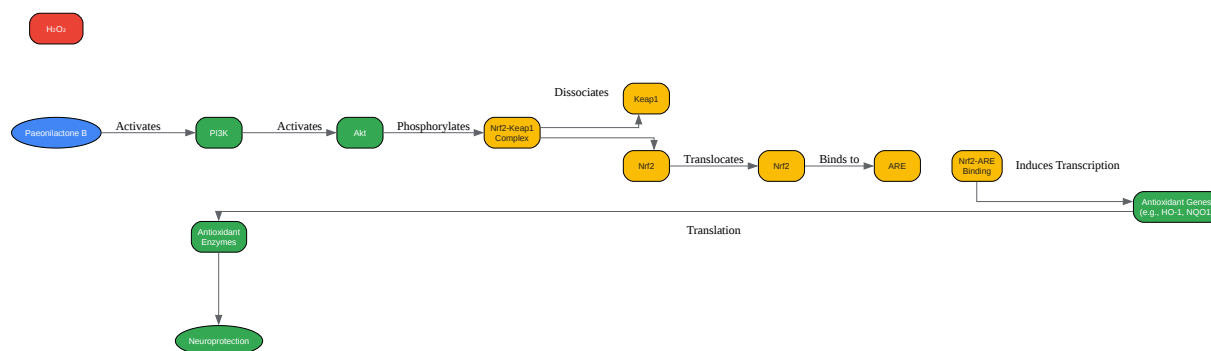
## Biological Activities and Mechanism of Action

The primary biological activity of **Paeonilactone B** reported in the scientific literature is its neuroprotective effect against oxidative stress.[3]

### Neuroprotective Effects

A key study demonstrated that a methanolic extract of *Paeonia lactiflora* roots, containing **Paeonilactone B**, significantly protected primary cultures of rat cortical cells from neurotoxicity induced by hydrogen peroxide ( $H_2O_2$ ).[3] While **Paeonilactone B** was one of the monoterpenes isolated, the study highlighted that Paeonilactone-C and benzoylpaeoniflorin showed significant protection.[3] The underlying mechanism for **Paeonilactone B** itself is not fully elucidated in this context but is believed to involve the mitigation of oxidative damage.

Based on the known mechanisms of other neuroprotective phytochemicals against oxidative stress, a plausible signaling pathway for **Paeonilactone B** is proposed below. This pathway involves the activation of the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) signaling cascade.



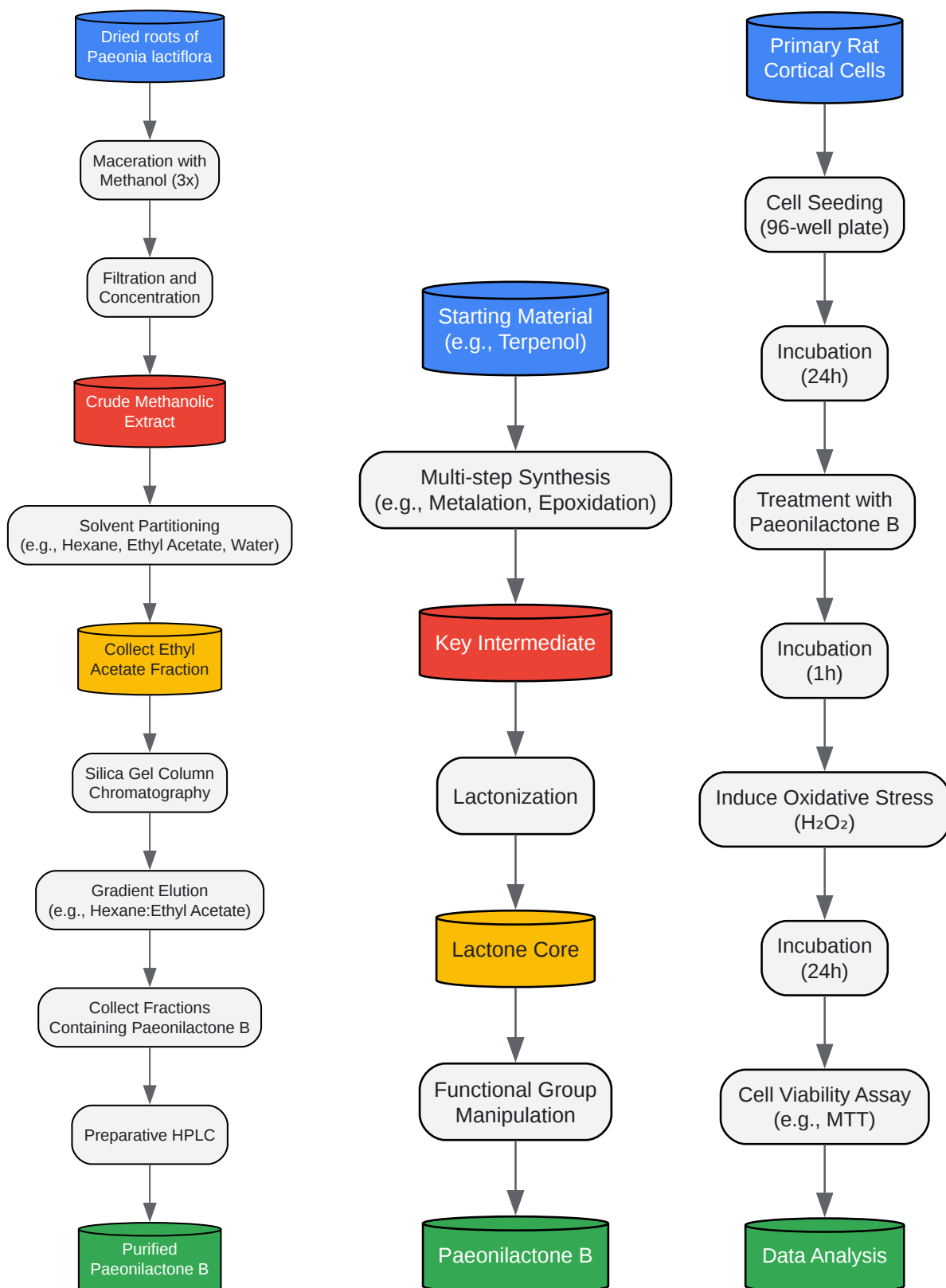
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Proposed neuroprotective signaling pathway of **Paeonilactone B**.

## Experimental Protocols

### Isolation of Paeonilactone B from *Paeonia lactiflora*

The following protocol is a generalized procedure based on common phytochemical isolation techniques.



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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)